

A Technical Overview of [3,4'-Bipyridin]-2-amine: Properties and Synthesis

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Compound of Interest

Compound Name: [3,4'-Bipyridin]-2-amine

Cat. No.: B15050176

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This guide provides an in-depth look at the chemical properties of **[3,4'-Bipyridin]-2-amine**, a bipyridine derivative of interest to researchers and professionals in drug development and chemical synthesis. The following sections detail its molecular characteristics and a general synthetic approach.

Core Molecular Data

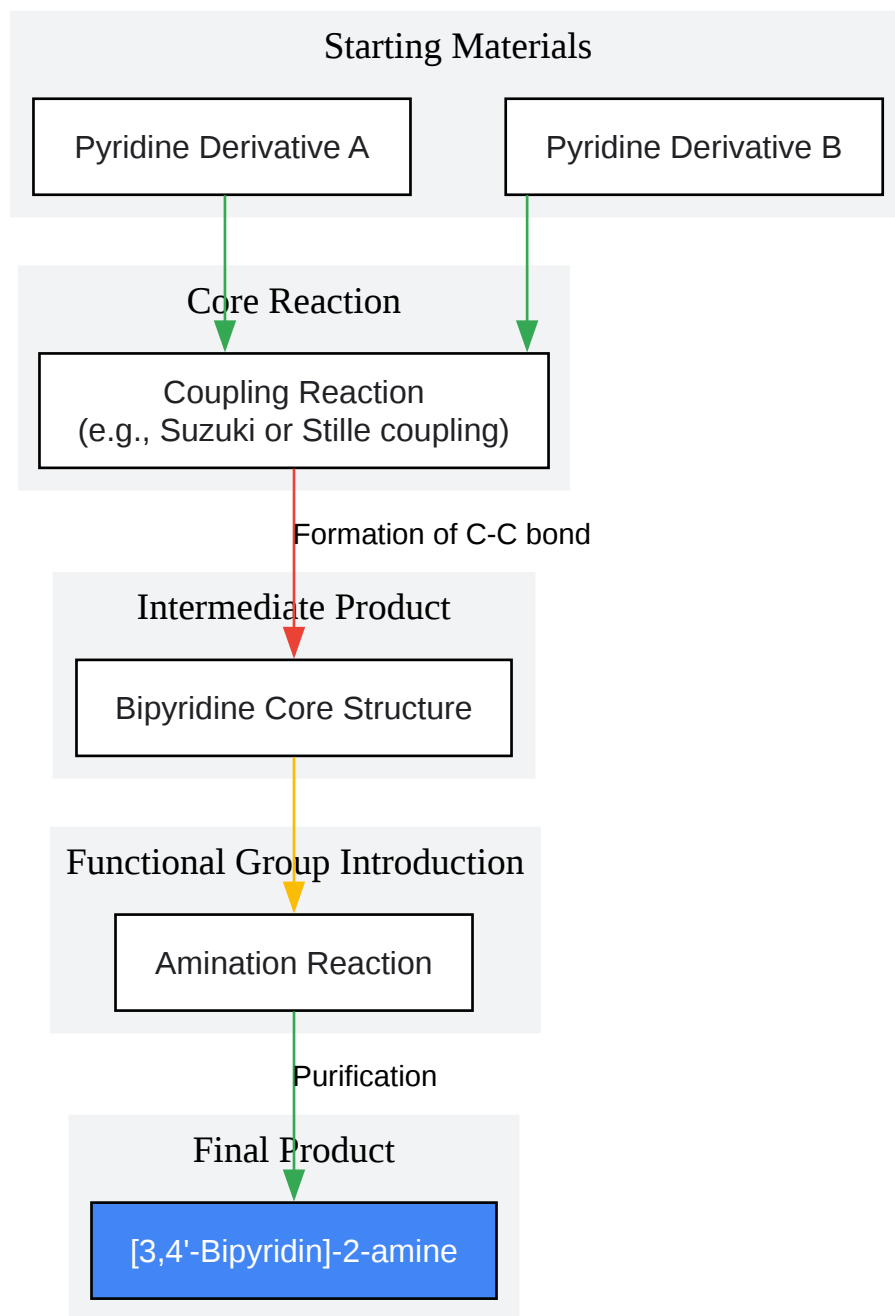
The fundamental molecular properties of **[3,4'-Bipyridin]-2-amine** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ N ₃	[1][2]
Molecular Weight	171.203 g/mol	[1]
CAS Number	865604-20-2	[1][2]
IUPAC Name	[3,4'-bipyridin]-2'-amine	[1]

Conceptual Synthesis Workflow

The synthesis of complex molecules like **[3,4'-Bipyridin]-2-amine** typically involves a series of controlled chemical reactions. While specific experimental protocols can vary, a generalized workflow for the synthesis of such heterocyclic compounds is outlined below. This process

often relies on coupling reactions to form the bipyridine core, followed by the introduction of the amine group.



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A generalized workflow for the synthesis of **[3,4'-Bipyridin]-2-amine**.

Experimental Protocols

Detailed experimental procedures for the synthesis of **[3,4'-Bipyridin]-2-amine** would require access to specific research articles or patents that describe its preparation. Generally, the synthesis would involve the following key steps, which would be meticulously detailed in a full protocol:

- **Preparation of Starting Materials:** This would include the synthesis or procurement of suitable functionalized pyridine precursors.
- **Coupling Reaction:** A transition-metal catalyzed cross-coupling reaction, such as a Suzuki or Stille coupling, would likely be employed to form the carbon-carbon bond between the two pyridine rings. The protocol would specify the catalyst (e.g., a palladium complex), ligands, base, solvent, reaction temperature, and time.
- **Work-up and Isolation of the Intermediate:** Following the coupling reaction, the bipyridine intermediate would be isolated from the reaction mixture. This typically involves extraction, washing, and drying of the organic phase, followed by removal of the solvent.
- **Amination:** The introduction of the amine group onto the bipyridine core would be achieved through a nucleophilic aromatic substitution or a Buchwald-Hartwig amination, for example. The specific aminating agent, catalyst, and reaction conditions would be detailed.
- **Purification of the Final Product:** The crude **[3,4'-Bipyridin]-2-amine** would be purified to the desired level of purity, typically using techniques such as column chromatography, recrystallization, or sublimation.
- **Characterization:** The identity and purity of the final compound would be confirmed using various analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

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References

- 1. [3,4'-BIPYRIDIN]-2'-AMINE | CAS 865604-20-2 [matrix-fine-chemicals.com]
- 2. 865604-20-2[3,4'-Bipyridin-2'-amine]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [A Technical Overview of [3,4'-Bipyridin]-2-amine: Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15050176#3-4-bipyridin-2-amine-molecular-weight-and-formula]

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